

Personal protective equipment for handling 2-Ethyl-5-methylpyrazine

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Compound of Interest

Compound Name: 2-Ethyl-5-methylpyrazine

Cat. No.: B082492

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Essential Safety and Handling Guide for 2-Ethyl-5-methylpyrazine

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Ethyl-5-methylpyrazine**. Adherence to these procedures is vital for ensuring personal and laboratory safety.

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety when handling **2-Ethyl-5-methylpyrazine**, the following personal protective equipment is mandatory.^[1]

PPE Category	Item	Standard
Eye/Face Protection	Chemical safety goggles or eyeglasses with side shields. [1]	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin Protection	Chemically resistant gloves (e.g., Nitrile rubber) and a standard laboratory coat.[1]	Gloves must comply with EU Directive 89/686/EEC and the EN 374 standard.[2]
Respiratory Protection	Generally not required with adequate ventilation.[1] If ventilation is insufficient, a NIOSH-approved respirator with a suitable filter is recommended.[1][2]	Conforming to OSHA 29 CFR 1910.134 or European Standard EN 149.[1]

Hazard Information

2-Ethyl-5-methylpyrazine is classified with the following hazards:

- Physical Hazards: Flammable liquid and vapor.[3][4]
- Health Hazards: Harmful if swallowed[3][4][5], causes skin and serious eye irritation[4], and may cause respiratory irritation.[4]

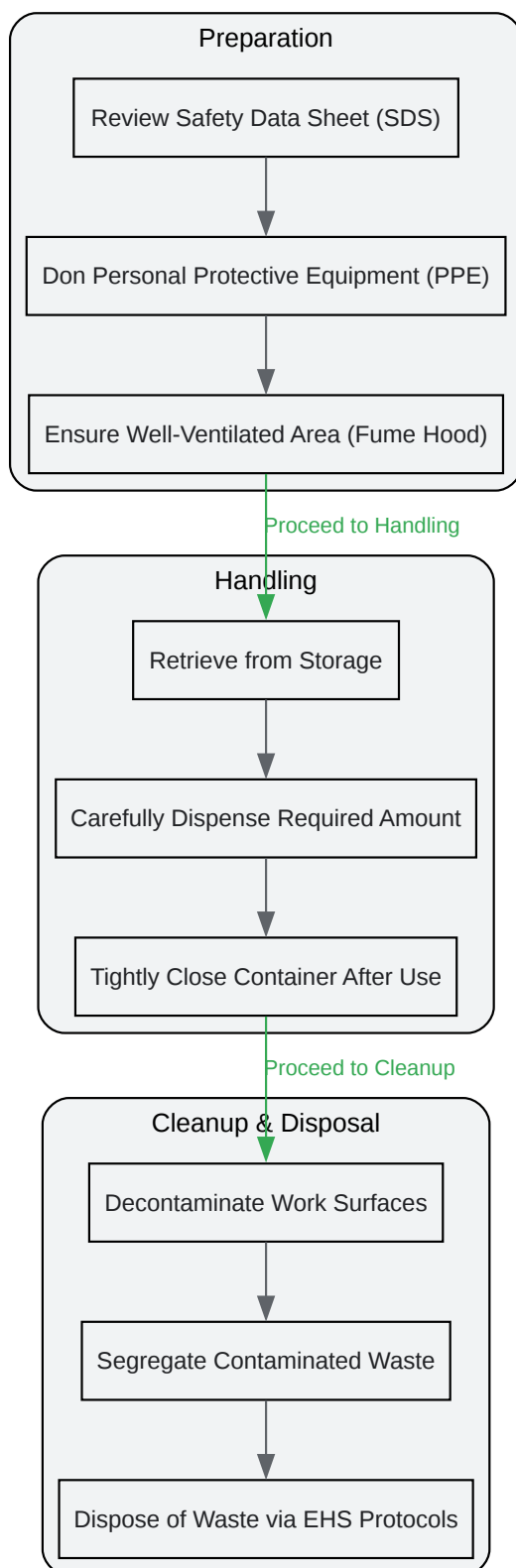
Quantitative Data

Below is a summary of key physical and chemical properties for **2-Ethyl-5-methylpyrazine**.

Property	Value
Flash Point	58.89 °C (138.00 °F)[5] / 63°C[2]
Boiling Point	170.8°C at 760 mmHg[2]
Specific Gravity	0.96400 @ 25.00 °C[5]
Vapor Pressure	1.92 mmHg[2]

Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is essential for the safe handling of **2-Ethyl-5-methylpyrazine**, from initial preparation to final disposal.



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A step-by-step workflow for the safe handling of **2-Ethyl-5-methylpyrazine**.

Disposal Plan

Proper disposal of **2-Ethyl-5-methylpyrazine** is critical to prevent environmental contamination and ensure regulatory compliance.

Key Disposal Steps:

- **Waste Segregation:** All waste containing **2-Ethyl-5-methylpyrazine** must be collected in a dedicated and clearly labeled hazardous waste container.^[1] Do not mix with other waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.^[1]
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and identify the contents as "**2-Ethyl-5-methylpyrazine**."
- **Storage:** Store the sealed waste container in a designated, cool, and well-ventilated area, away from ignition sources.
- **Disposal:** Arrange for collection by a licensed hazardous waste contractor, following your institution's specific procedures for chemical waste disposal.^[2] All disposal activities must comply with local, state, and federal environmental protection and waste disposal legislation.

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